

# In-Depth Technical Guide: Physicochemical Properties of 3,4,5-Trimethoxyphenylacetonitrile

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## Compound of Interest

Compound Name: 3,4,5-Trimethoxyphenylacetonitrile

Cat. No.: B1346109

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting point and solubility of **3,4,5-Trimethoxyphenylacetonitrile**, a key intermediate in the synthesis of various pharmaceutical compounds. The following sections detail its physical properties, standardized experimental protocols for their determination, and visual workflows to support laboratory procedures.

## Data Presentation

The physicochemical properties of **3,4,5-Trimethoxyphenylacetonitrile** are summarized below.

### Melting Point

The melting point of **3,4,5-Trimethoxyphenylacetonitrile** is a critical parameter for its identification and purity assessment.

Parameter	Value
Melting Point	77-79 °C

### Solubility Profile

The solubility of **3,4,5-Trimethoxyphenylacetonitrile** in various common laboratory solvents is presented below. This information is crucial for its use in chemical reactions, purification processes, and formulation development.

Solvent	Solubility
Water	Insoluble[1]
Methanol	Soluble[2][3]
Ethanol	Soluble[1]
Dimethylformamide (DMF)	Soluble[1]

## Experimental Protocols

The following are detailed methodologies for the experimental determination of the melting point and solubility of **3,4,5-Trimethoxyphenylacetonitrile**.

### Melting Point Determination (Capillary Method)

This protocol describes the standard procedure for determining the melting point range of a solid organic compound using a capillary tube apparatus.

Apparatus and Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- **3,4,5-Trimethoxyphenylacetonitrile** sample (finely powdered and dry)
- Mortar and pestle (optional, for powdering the sample)
- Spatula

Procedure:

- Sample Preparation:

- Ensure the **3,4,5-Trimethoxyphenylacetonitrile** sample is completely dry and finely powdered. If necessary, gently grind the crystals in a mortar.
- Press the open end of a capillary tube into the powdered sample until a small amount of the solid is packed into the tube.
- Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample should be approximately 2-3 mm in height.
- Apparatus Setup:
  - Insert the capillary tube into the heating block of the melting point apparatus.
  - Set the initial temperature to approximately 10-15°C below the expected melting point (around 65°C).
- Measurement:
  - Begin heating the sample at a slow, controlled rate (approximately 1-2°C per minute) to ensure accurate measurement.
  - Observe the sample through the magnifying eyepiece.
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
  - Continue to observe and record the temperature at which the last solid crystal melts (the end of the melting range).
- Reporting:
  - The melting point is reported as a range from the temperature of initial melting to the temperature of complete melting. For a pure compound, this range is typically narrow (0.5-2°C).

## Qualitative Solubility Determination

This protocol outlines a method for determining the qualitative solubility of **3,4,5-Trimethoxyphenylacetonitrile** in various solvents.

#### Apparatus and Materials:

- Small test tubes
- Vortex mixer or stirring rods
- Spatula
- **3,4,5-Trimethoxyphenylacetonitrile** sample
- Solvents to be tested (e.g., water, methanol, ethanol, dichloromethane, dimethyl sulfoxide)

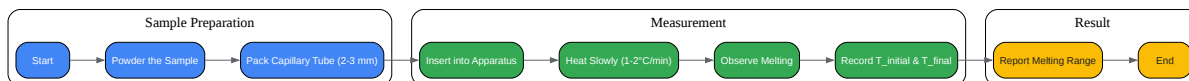
#### Procedure:

- Sample Preparation:
  - Place approximately 10-20 mg of **3,4,5-Trimethoxyphenylacetonitrile** into a clean, dry test tube.
- Solvent Addition:
  - Add 1 mL of the selected solvent to the test tube.
- Mixing:
  - Agitate the mixture vigorously using a vortex mixer or by stirring with a clean glass rod for approximately 30-60 seconds.
- Observation:
  - Visually inspect the solution.
  - Soluble: The solid completely dissolves, and the resulting solution is clear.
  - Partially Soluble: Some of the solid dissolves, but a noticeable amount remains undissolved.

- Insoluble: The solid does not appear to dissolve, and the mixture remains heterogeneous.
- Reporting:
  - Record the solubility of **3,4,5-Trimethoxyphenylacetonitrile** in each solvent as soluble, partially soluble, or insoluble.

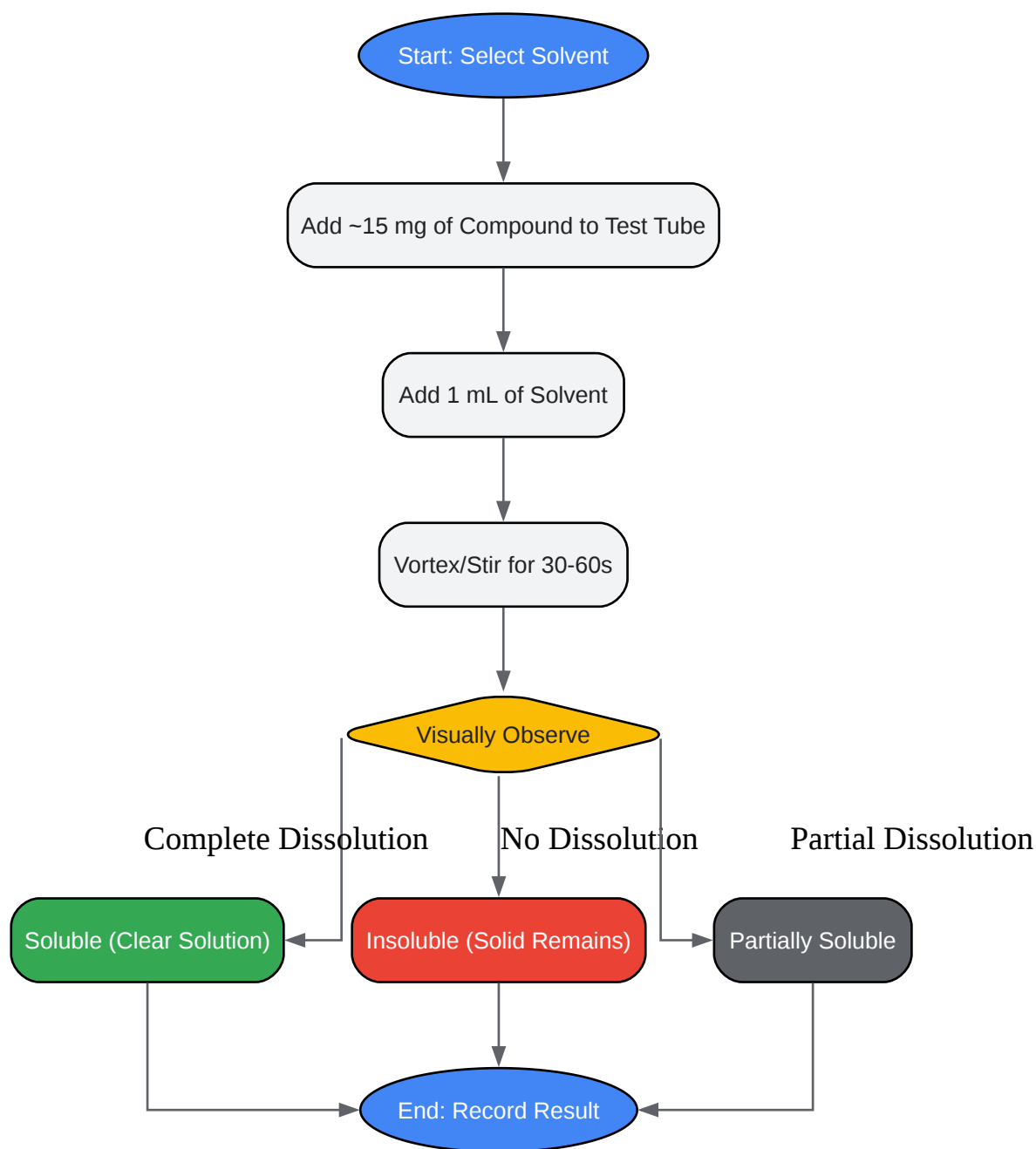
## Mandatory Visualization

The following diagrams illustrate the experimental workflows for determining the melting point and solubility of **3,4,5-Trimethoxyphenylacetonitrile**.



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Caption: Experimental Workflow for Melting Point Determination.



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Caption: Experimental Workflow for Qualitative Solubility Assessment.

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